Application Note & Protocol: Quantification of Dipentylone in Human Blood by LC-MS/MS

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Compound of Interest

Compound Name:	*Dipentylone*
CAS No.:	*803614-36-0*
Cat. No.:	*B1660625*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

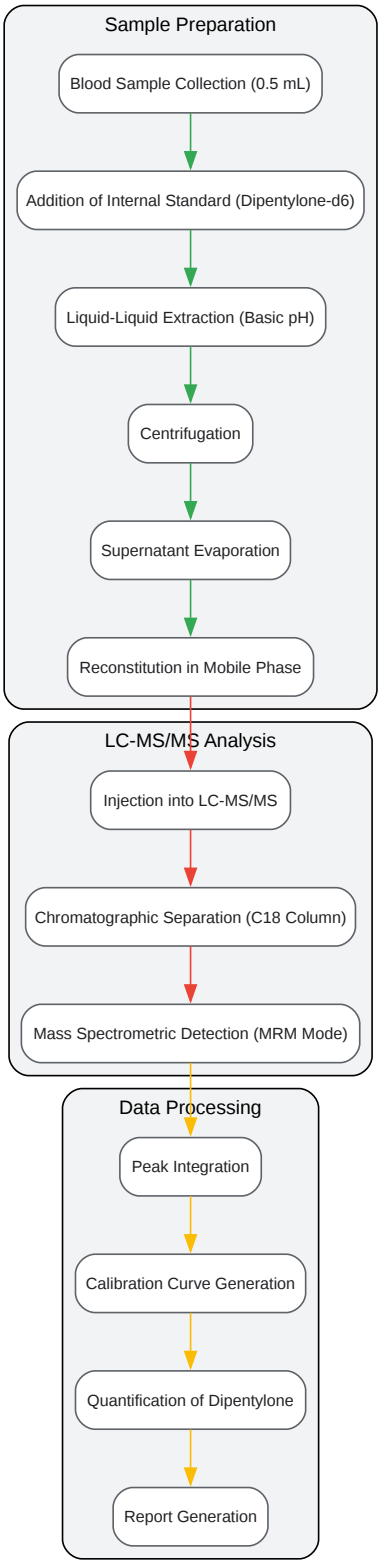
Dipentylone (also known as N,N-Dimethylpentylone or bk-DMBDP) is a synthetic cathinone, a class of novel psychoactive substances (NPS) that has seen a rise in recreational use.[1][2] Accurate and reliable quantification of **Dipentylone** in biological matrices such as blood is crucial for forensic toxicology, clinical diagnostics, and drug metabolism studies. This document provides a detailed protocol for the quantification of **Dipentylone** in human blood samples using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and selective analytical technique.[3][4] Pentylone is a known metabolite of **Dipentylone** and may also be detected with this method.[1][5][6][7]

Experimental Workflow

The overall experimental workflow for the quantification of **Dipentylone** in blood samples is depicted in the flowchart below.

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Figure 1: Experimental Workflow for Dipentylone Quantification



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Caption: Figure 1: Experimental Workflow for **Dipentylone** Quantification.

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Experimental Protocols

1. Materials and Reagents

- **Dipentylone** analytical standard
- N,N-Dimethylpentylone-d6 (**Dipentylone**-d6) internal standard (IS)[8]
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- Deionized water (18.2 MΩ·cm)
- Human whole blood (drug-free)
- Basic buffer (pH 10.4)
- Extraction solvent (e.g., 1-chlorobutane or a mixture of organic solvents)

2. Sample Preparation: Liquid-Liquid Extraction

This protocol is adapted from methodologies for synthetic cathinones in blood.[1]

- Pipette 0.5 mL of whole blood (calibrator, quality control, or unknown sample) into a 2 mL microcentrifuge tube.
- Add the internal standard (**Dipentylone**-d6) to each sample to a final concentration of 50 ng/mL.
- Add 0.5 mL of basic buffer (pH 10.4) and vortex for 30 seconds.
- Add 1 mL of the extraction solvent, cap the tube, and vortex for 5 minutes.
- Centrifuge at 10,000 x g for 5 minutes.

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- Transfer the upper organic layer to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried extract in 100 µL of the initial mobile phase (e.g., 90% Mobile Phase A: 10% Mobile Phase B).
- Vortex for 30 seconds and transfer to an autosampler vial for LC-MS/MS analysis.

3. LC-MS/MS Instrumentation and Conditions

The following are typical starting conditions and may require optimization for your specific instrumentation.

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Parameter	Condition
LC System	UPLC/UHPLC system
Column	C18 column (e.g., Agilent Poroshell EC C-18, 3.0 mm x 100 mm, 2.7 µm)[1]
Column Temperature	40-60°C[1]
Mobile Phase A	5 mM ammonium formate and 0.1% formic acid in water[1][9]
Mobile Phase B	0.1% formic acid in acetonitrile[1]
Flow Rate	0.4 mL/min[1]
Injection Volume	10 µL
Gradient	Start at 10% B, increase to 35% B over 5.5 min, increase to 95% B over 0.5 min, hold for 0.5 min, return to initial conditions and equilibrate for 0.9 min.[1]
Total Run Time	Approximately 7-8 minutes[1]
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
Acquisition Mode	Multiple Reaction Monitoring (MRM)

4. Mass Spectrometry Parameters

MRM transitions for **Dipentylone** and its internal standard should be optimized by infusing a standard solution of each compound into the mass spectrometer. The most intense and specific precursor-product ion transitions should be selected.

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Compound	Precursor Ion (m/z)	Product Ion 1 (Quantifier)	Product Ion 2 (Qualifier)
Dipentylone	250.1	To be determined empirically	To be determined empirically
Dipentylone-d6 (IS)	256.1	To be determined empirically	To be determined empirically

Note: The exact m/z values may vary slightly depending on the instrument and calibration. The precursor ion for **Dipentylone** corresponds to its protonated molecule $[M+H]^+$.

Quantitative Data Summary

The following table summarizes the expected performance characteristics of the LC-MS/MS method for **Dipentylone** quantification in blood, based on published data for similar synthetic cathinones.[1][3][10][11]

Parameter	Expected Performance
Linearity Range	1 - 500 ng/mL (with $r^2 > 0.99$)[11]
Limit of Detection (LOD)	0.1 - 1.0 ng/mL
Limit of Quantification (LOQ)	0.5 - 5.0 ng/mL[3][10]
Accuracy	Within ±15% of the nominal concentration
Precision (Intra- and Inter-day)	<15% Relative Standard Deviation (RSD)
Recovery	>80%
Matrix Effect	To be assessed, but ideally within ±15%[11]

Conclusion

This application note provides a comprehensive and detailed LC-MS/MS protocol for the quantification of **Dipentylone** in human blood. The described method, incorporating a robust sample preparation technique and sensitive detection, is suitable for a range of applications

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from forensic analysis to clinical research. Method validation should be performed in accordance with established guidelines to ensure data accuracy and reliability.

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